

Microbial Transformation of (-)-Dihydrocarveol: Applications and Protocols for Researchers

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Compound of Interest

Compound Name: (-)-Dihydrocarveol

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Application Notes and Protocols

Audience: Researchers, scientists, and drug development professionals.

This document provides detailed application notes and experimental protocols for the microbial transformation of **(-)-dihydrocarveol**, a naturally occurring monoterpenoid. The biotransformation of this compound offers a green and stereoselective alternative to chemical synthesis for the production of valuable derivatives, such as dihydrocarvone and various lactones, which have applications in the flavor, fragrance, and pharmaceutical industries.

Introduction

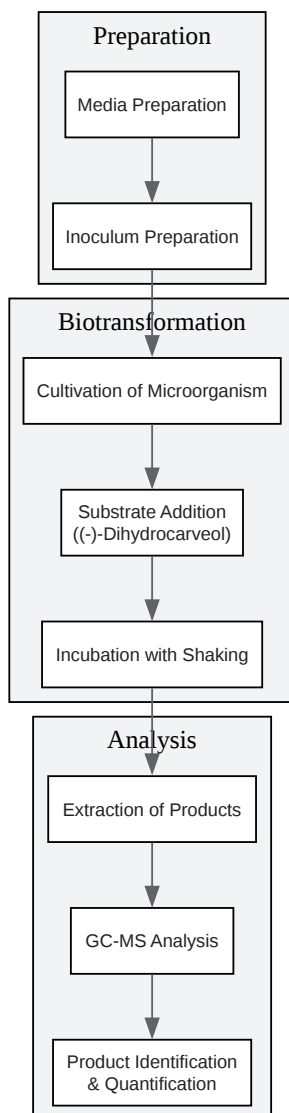
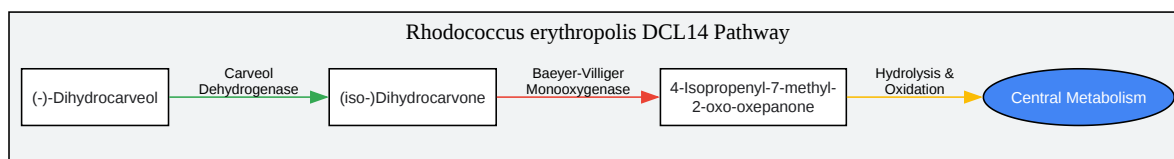
(-)-Dihydrocarveol is a monoterpenoid alcohol that can be sourced from essential oils. Its microbial transformation leverages the enzymatic machinery of microorganisms to introduce chemical modifications, often with high regio- and stereoselectivity. This approach is of significant interest for the synthesis of chiral compounds and novel bioactive molecules. This document focuses on the biotransformation of **(-)-dihydrocarveol** using the bacterium *Rhodococcus erythropolis* DCL14 and provides a general protocol for fungal transformations, drawing on studies with related terpenoids.

Microbial Transformation Pathways

The microbial transformation of **(-)-dihydrocarveol** has been notably studied in the bacterium *Rhodococcus erythropolis* DCL14. This strain can utilize dihydrocarveol as a sole source of carbon and energy. The primary transformation pathway involves the oxidation of the secondary alcohol group to a ketone, followed by a Baeyer-Villiger monooxygenase-catalyzed ring expansion to form a lactone.

Rhodococcus erythropolis DCL14 Transformation Pathway

Rhodococcus erythropolis DCL14 metabolizes **(-)-dihydrocarveol** through a specific enzymatic cascade. The initial step is the oxidation of **(-)-dihydrocarveol** to the corresponding ketone, (iso-)dihydrocarvone, catalyzed by a carveol dehydrogenase. Subsequently, a Baeyer-Villiger monooxygenase acts on the dihydrocarvone intermediate, leading to the formation of specific lactones. For instance, (1R)-(iso-)dihydrocarvone is converted to 4-isopropenyl-7-methyl-2-oxo-oxepanone.^[1] This lactone can be further hydrolyzed and oxidized, entering the central metabolism of the bacterium.^[1]



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References

- 1. Metabolism of carveol and dihydrocarveol in Rhodococcus erythropolis DCL14 - PubMed [pubmed.ncbi.nlm.nih.gov]
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